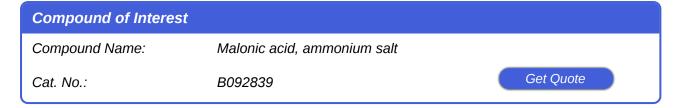


# Hygroscopic Properties of Ammonium Malonate: A Technical Guide

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hygroscopic properties of ammonium malonate, with a focus on its behavior in the presence of atmospheric moisture. Understanding these properties is critical for applications in pharmaceutical development, materials science, and atmospheric chemistry, where water content can significantly impact stability, efficacy, and reactivity. This document summarizes available quantitative data, details relevant experimental protocols, and provides visual representations of analytical workflows.

## **Data Presentation**

The hygroscopic nature of a substance is primarily characterized by its deliquescence relative humidity (DRH), the relative humidity at which it begins to absorb enough atmospheric moisture to dissolve and form a solution, and its water activity, which describes the availability of water in a system.

While specific data for diammonium malonate is limited in publicly available literature, research on the closely related ammonium hydrogen malonate and aqueous solutions of ammonium malonates provides valuable insights.

Table 1: Deliquescence Relative Humidity (DRH) of Ammonium Hydrogen Malonate



Temperature (°C)	Deliquescence Relative Humidity (DRH) (%)
Data not available in search results	Data not available in search results

Note: The full data table from Schroeder and Beyer (2016) was not accessible. The paper reports the determination of DRH as a function of temperature.[1][2]

Table 2: Water Activity of Aqueous Solutions of Ammonium Malonates

Compound	Concentration (molality)	Water Activity (a_w)
Diammonium Malonate	Data not available in search results	Data not available in search results
Ammonium Hydrogen Malonate	Data not available in search results	Data not available in search results

Note: The full data table from Beyer et al. (2011) was not accessible. The paper reports on the phase diagrams and water activities of these solutions, which can be determined from freezing point depression measurements.[3]

## **Experimental Protocols**

Accurate characterization of the hygroscopic properties of a compound like ammonium malonate relies on precise and well-controlled experimental methods. The following sections detail the methodologies cited in the key literature for determining deliquescence relative humidity and water activity.

# Determination of Deliquescence Relative Humidity (DRH) by Humidity-Controlled Thermogravimetric Analysis (HTGA)

This method, as employed by Schroeder and Beyer (2016), is a robust technique for measuring the mass change of a sample as a function of relative humidity at a constant temperature.[1][2]



Principle: A sample of the material is placed in a thermogravimetric analyzer (TGA) equipped with a humidity control system. The relative humidity of the gas flowing over the sample is incrementally increased, and the mass of the sample is continuously monitored. The DRH is identified as the relative humidity at which a sharp increase in mass occurs, indicating the uptake of water and dissolution of the sample.

#### **Detailed Protocol:**

- Sample Preparation: A small, accurately weighed sample of crystalline ammonium malonate (typically 1-10 mg) is placed in the TGA sample pan.
- Instrument Setup: The TGA is purged with a dry inert gas (e.g., nitrogen) to establish a baseline mass at 0% relative humidity (RH). The temperature is set and maintained at the desired experimental value.
- RH Ramp: The relative humidity is increased in a stepwise or ramped manner. For a stepwise approach, the RH is increased in increments (e.g., 5-10% RH) and held at each step until the sample mass equilibrates (i.e., the rate of mass change, dm/dt, is below a defined threshold).
- Data Acquisition: The mass of the sample is recorded as a function of relative humidity.
- DRH Determination: The deliquescence point is identified as the RH at which a sudden, significant increase in mass is observed in the plot of mass versus relative humidity.

# Determination of Water Activity by Differential Scanning Calorimetry (DSC)

The water activity of aqueous solutions of ammonium malonates can be determined from the freezing point depression of the solutions, as described in the work of Beyer et al. (2011).[3][4]

Principle: The freezing point of a solution is dependent on the concentration of the solute. By measuring the freezing point of solutions with known concentrations, the water activity can be calculated using thermodynamic relationships.

#### **Detailed Protocol:**



- Solution Preparation: A series of aqueous solutions of ammonium malonate with precisely known concentrations (molality) are prepared.
- DSC Analysis: A small, accurately weighed aliquot of each solution is hermetically sealed in a DSC pan. An empty, sealed pan is used as a reference.
- Thermal Program: The samples are subjected to a controlled cooling and heating cycle in the DSC. A typical program involves cooling the sample to a temperature well below its expected freezing point (e.g., -50 °C), followed by a slow, controlled heating ramp (e.g., 1-5 °C/min).
- Data Acquisition: The heat flow to or from the sample is recorded as a function of temperature. The freezing point is determined from the onset temperature of the melting peak on the heating curve.
- Water Activity Calculation: The water activity (aw) is calculated from the freezing point depression using the following equation:

$$ln(aw) = (\Delta H f u s / R) * ((1 / T 0) - (1 / T f))$$

#### where:

- ΔHfus is the molar enthalpy of fusion of water.
- R is the ideal gas constant.
- T0 is the freezing point of pure water in Kelvin.
- Tf is the measured freezing point of the solution in Kelvin.

# **Mandatory Visualization**

The following diagrams illustrate the experimental workflows for the described protocols.

Caption: Workflow for DRH determination using HTGA.

Caption: Workflow for water activity determination using DSC.



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